

# Technical Guide: N,N-Diethyl-2-hydroxyacetamide-d10 (CAS No. 1217830-11-2)

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## Compound of Interest

Compound Name: *N,N-Diethyl-2-hydroxyacetamide-d10*

Cat. No.: B12401319

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N,N-Diethyl-2-hydroxyacetamide-d10**, a deuterated analog of N,N-Diethyl-2-hydroxyacetamide. This isotopically labeled compound is a valuable tool in analytical and pharmacokinetic research, primarily serving as an internal standard for the quantification of N,N-Diethyl-2-hydroxyacetamide in complex biological matrices.

## Core Compound Data

**N,N-Diethyl-2-hydroxyacetamide-d10** is a stable, isotopically labeled form of N,N-Diethyl-2-hydroxyacetamide where ten hydrogen atoms have been replaced by deuterium. This substitution results in a higher molecular weight, allowing for its differentiation from the unlabeled analyte in mass spectrometry-based assays, without significantly altering its chemical and physical properties.

## Physicochemical Properties

Property	Value
CAS Number	1217830-11-2
Molecular Formula	C <sub>6</sub> H <sub>3</sub> D <sub>10</sub> NO <sub>2</sub>
Molecular Weight	141.23 g/mol
Appearance	Colorless to pale yellow oil
Purity	>99% deuterated forms (d <sub>1</sub> -d <sub>10</sub> )

## Isotopic Enrichment

Property	Value
Isotopic Purity	Typically ≥98%

## Applications in Research

The primary application of **N,N-Diethyl-2-hydroxyacetamide-d10** is as an internal standard in quantitative bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS/MS). Its use is critical in pharmacokinetic studies, therapeutic drug monitoring, and metabolic research involving N,N-Diethyl-2-hydroxyacetamide.<sup>[1]</sup> By adding a known amount of the deuterated standard to biological samples, researchers can accurately quantify the concentration of the unlabeled drug, compensating for variations in sample preparation and instrument response.

## Experimental Protocols

While specific experimental conditions will vary depending on the laboratory, analytical instrumentation, and the nature of the biological matrix, the following provides a general protocol for the use of **N,N-Diethyl-2-hydroxyacetamide-d10** as an internal standard in the LC-MS/MS analysis of plasma samples.

### I. Sample Preparation: Protein Precipitation

- Thaw Plasma Samples: Retrieve plasma samples from storage (typically -80°C) and allow them to thaw on ice.

- **Spike with Internal Standard:** To a 100  $\mu$ L aliquot of each plasma sample, add 10  $\mu$ L of **N,N-Diethyl-2-hydroxyacetamide-d10** working solution (e.g., 100 ng/mL in methanol) to achieve a final concentration of 10 ng/mL. Vortex briefly.
- **Protein Precipitation:** Add 300  $\mu$ L of ice-cold acetonitrile to each sample.
- **Vortex and Centrifuge:** Vortex the samples vigorously for 1 minute to ensure thorough mixing and precipitation of proteins. Centrifuge the samples at 10,000 x g for 10 minutes at 4°C.
- **Supernatant Transfer:** Carefully transfer the supernatant to a clean 96-well plate or autosampler vials.
- **Evaporation and Reconstitution:** Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 100  $\mu$ L of the mobile phase starting condition (e.g., 95:5 water:acetonitrile with 0.1% formic acid).

## II. LC-MS/MS Analysis

- **Liquid Chromatography (LC) System:** A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- **Mass Spectrometer (MS):** A triple quadrupole mass spectrometer operated in multiple reaction monitoring (MRM) mode.

LC Parameter	Typical Condition
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 $\mu$ m)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Start at 5% B, ramp to 95% B over 3 minutes, hold for 1 minute, then return to initial conditions and equilibrate.
Flow Rate	0.4 mL/min
Injection Volume	5 $\mu$ L
Column Temperature	40°C

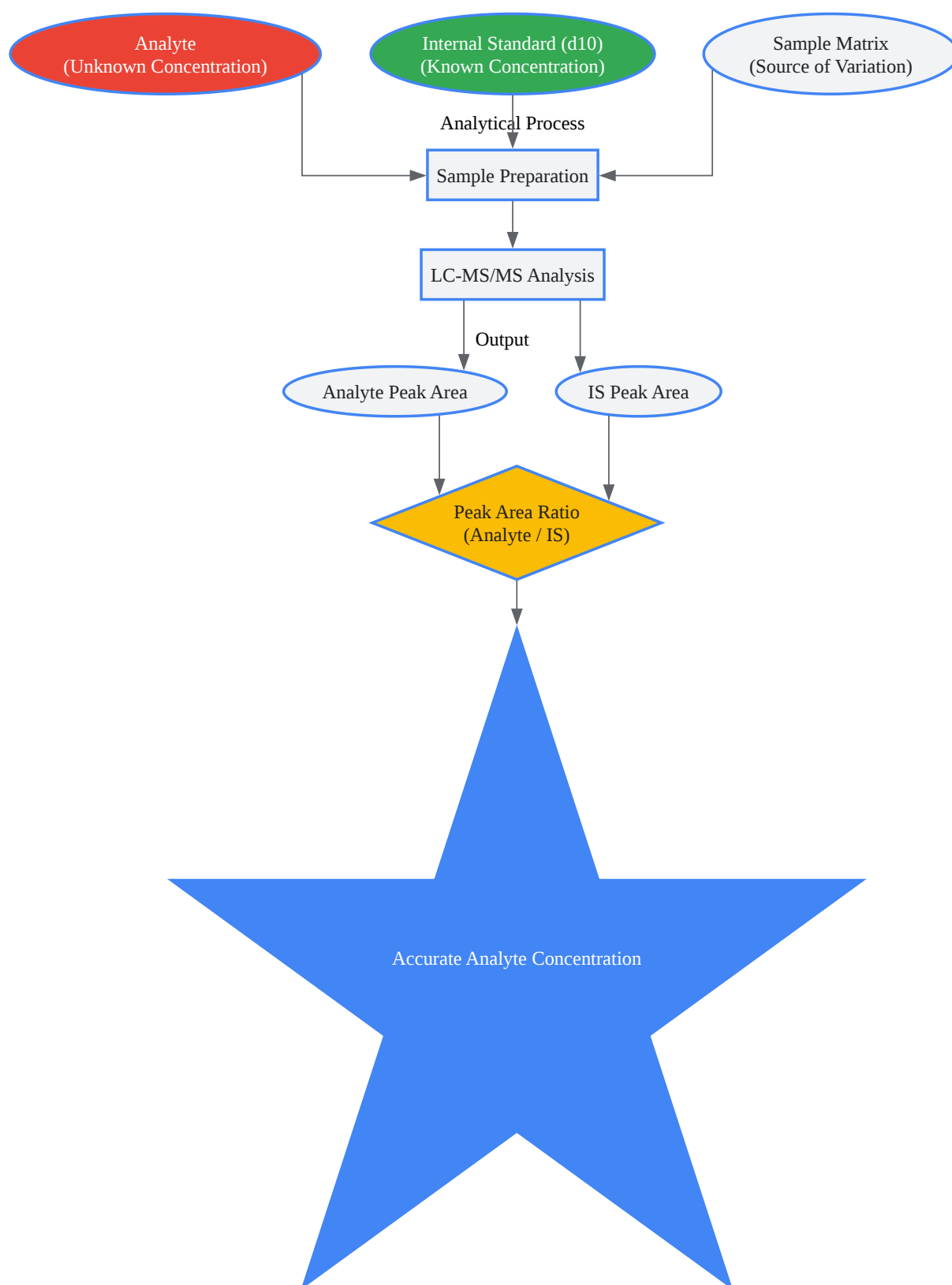
MS Parameter	Analyte (N,N-Diethyl-2-hydroxyacetamide)	Internal Standard (N,N-Diethyl-2-hydroxyacetamide-d10)
Ionization Mode	Electrospray Ionization (ESI), Positive	Electrospray Ionization (ESI), Positive
Precursor Ion (Q1)	m/z 132.1	m/z 142.2
Product Ion (Q2)	m/z 72.1	m/z 78.1
Collision Energy	Optimized for the specific instrument	Optimized for the specific instrument

## Visualized Workflows

### Bioanalytical Workflow using Deuterated Internal Standard

The following diagram illustrates the typical workflow for the quantification of a drug analyte in a biological sample using a deuterated internal standard.





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## References

- 1. veeprho.com [veeprho.com]
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